

Application Notes and Protocols: Using Vat Red 10 in Dye-Fiber Interaction Studies

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Introduction

Vat Red 10 (C.I. 67000) is an anthraquinone-based vat dye known for producing a vibrant, blue-toned red shade on cellulosic fibers such as cotton, viscose, and linen.[1][2] Like other vat dyes, it is water-insoluble in its pigment form but can be converted into a water-soluble leucoform through a reduction process known as "vatting".[3] This soluble form has a high affinity for cellulosic fibers.[1][4] Once the dye has penetrated the fiber, it is oxidized back to its insoluble pigment form, effectively trapping it within the fiber matrix. This mechanism results in excellent wash, light, and chlorine bleach fastness properties, making it a subject of significant interest for researchers studying high-performance coloration.

These application notes provide a comprehensive framework for researchers and scientists to investigate the interactions between **Vat Red 10** and cellulosic fibers. The protocols herein detail the laboratory-scale exhaust dyeing process and subsequent analytical methods to quantify the kinetic, thermodynamic, and equilibrium characteristics of the dye-fiber system.

Chemical Properties of Vat Red 10

A summary of the key properties of **Vat Red 10** is presented below.



Property	Value	Reference
C.I. Name	Vat Red 10	
C.I. Number	67000	
CAS Number	2379-79-5	
Molecular Formula	C29H14N2O5	_
Molecular Weight	470.43 g/mol	_
Appearance	Deep red powder	_
Solubility	Insoluble in water.	_
Color in H ₂ SO ₄	Light yellow in concentrated H ₂ SO ₄ ; turns red upon dilution.	
Reduced Form	Soluble sodium salt (leuco- form) appears as a dark brown solution.	-
Primary Substrates	Cotton, viscose, silk, and their blends.	-

Experimental Protocols

The following protocols outline the procedures for dyeing cotton with **Vat Red 10** and analyzing the dye-fiber interactions.

Materials and Equipment

- Dye: Vat Red 10 (C.I. 67000)
- Fiber: Scoured and bleached 100% cotton fabric
- Reagents:
 - Sodium Hydroxide (NaOH)
 - Sodium Hydrosulfite (Na₂S₂O₄)



- Non-ionic wetting agent
- Dispersing agent
- Sequestering agent
- Hydrogen Peroxide (H₂O₂, 35%)
- Anionic detergent (for soaping)
- Acetic Acid (CH₃COOH)
- Distilled or deionized water
- Equipment:
 - Laboratory-scale beaker dyeing machine or shaking water bath with temperature control
 - Analytical balance
 - pH meter
 - UV-Vis Spectrophotometer
 - Standard laboratory glassware (beakers, pipettes, flasks)
 - Launder-Ometer (for wash fastness)
 - Crockmeter (for rubbing fastness)
 - Lightfastness tester (e.g., Xenon arc lamp)

Protocol 1: Exhaust Dyeing of Cotton

This protocol describes a standard laboratory procedure for dyeing cotton fabric with **Vat Red 10**. The process involves vatting the dye, dyeing the fabric, oxidizing the dye within the fiber, and a final soaping treatment.

1. Preparation:



- Accurately weigh the cotton fabric sample. All chemical amounts are calculated based on the weight of fabric (% owf) or volume of the liquor (g/L).
- Prepare a stock dispersion of **Vat Red 10** (e.g., 10 g/L) by pasting the required dye amount with a small volume of warm water containing a dispersing agent.
- 2. Vatting and Dyeing:
- Prepare a "blank bath" in the dyeing vessel with the required volume of water to achieve a liquor ratio (e.g., 20:1).
- Add the required amounts of wetting agent, sequestering agent, Sodium Hydroxide (NaOH),
 and Sodium Hydrosulfite (Na₂S₂O₄) as per the recipe in Table 2.1.
- Heat the blank bath to the vatting temperature (e.g., 60°C).
- Add the prepared dye dispersion to the blank bath. Allow 10-15 minutes for the reduction (vatting) to complete. The solution should change color, indicating the formation of the soluble leuco-dye.
- Introduce the pre-wetted cotton fabric into the vatted dyebath.
- Raise the temperature to the dyeing temperature (e.g., 80°C) and hold for 45-60 minutes, ensuring constant agitation for uniform dyeing.
- 3. Rinsing and Oxidation:
- After dyeing, remove the fabric, squeeze out excess liquor, and rinse thoroughly with cold water.
- Oxidize the dye by either exposing the fabric to air for 15-20 minutes or, for a more controlled process, treating it in a fresh bath.
- For chemical oxidation, prepare a bath with 2-3 mL/L Hydrogen Peroxide (35%) at 50°C and treat the fabric for 10-15 minutes. The original red color will develop as the leuco-dye oxidizes back to its insoluble form.
- 4. After-treatment (Soaping):



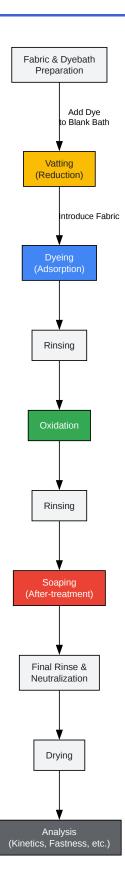
- Prepare a soaping bath containing an anionic detergent (e.g., 2 g/L).
- Treat the oxidized fabric in this bath at a boil (95-100°C) for 15-20 minutes to remove unfixed surface dye and stabilize the shade.
- Rinse the fabric thoroughly with hot water, then cold water.
- Neutralize with a dilute acetic acid solution (0.5 g/L) for 5 minutes, followed by a final cold rinse.
- Dry the fabric in ambient air or a drying oven.

Table 2.1: Example Recipe for Exhaust Dyeing (1% Shade)

Component	Concentration	Purpose
Vat Red 10	1% owf	Colorant
Sodium Hydroxide (NaOH)	3-4 g/L	Provides alkalinity for reduction
Sodium Hydrosulfite (Na ₂ S ₂ O ₄)	3-4 g/L	Reducing agent (vatting)
Wetting Agent	1 g/L	Improves fabric wettability
Sequestering Agent	1 g/L	Chelates hard water ions
Process Parameters		
Liquor Ratio	20:1	Ratio of liquor volume to fabric weight
Vatting Temperature / Time	60°C / 15 min	To form soluble leuco-dye

| Dyeing Temperature / Time | 80°C / 45-60 min | Dye adsorption and diffusion |





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Caption: Experimental workflow for dyeing cotton with Vat Red 10.



Protocol 2: Quantitative Analysis of Dye-Fiber Interaction

- 1. Adsorption Kinetics:
- Prepare a dyebath as described in Protocol 2.2.
- Introduce a known weight of cotton fabric.
- At regular time intervals (e.g., 5, 10, 20, 40, 60, 90 minutes), withdraw a small aliquot of the dyebath.
- Dilute the aliquot with a solution of NaOH and Na₂S₂O₄ to stabilize the leuco-form.
- Measure the absorbance of each aliquot using a UV-Vis spectrophotometer at the maximum absorbance wavelength (λmax) of the leuco-dye.
- Use a pre-established calibration curve to determine the dye concentration at each time point (Ct).
- Calculate the dye uptake on the fiber at time t, qt (mg/g), using the formula:
 - \circ qt = (C₀ C_t) * V / W
 - Where C₀ is the initial dye concentration (mg/L), Ct is the concentration at time t, V is the volume of the dyebath (L), and W is the weight of the fabric (g).
- Analyze the data using pseudo-first-order and pseudo-second-order kinetic models.
- 2. Adsorption Isotherms:
- Prepare a series of dyebaths with varying initial concentrations of Vat Red 10 (e.g., 10, 20, 40, 60, 80, 100 mg/L).
- Keep all other parameters (temperature, pH, liquor ratio, chemical concentrations) constant.
- Add a known weight of cotton fabric to each bath.



- Agitate for a time sufficient to reach equilibrium (determined from the kinetic study, e.g., 90 minutes).
- Measure the final equilibrium concentration of the dye in each bath (C_e).
- Calculate the amount of dye adsorbed at equilibrium, qe (mg/g), using the formula:

$$\circ$$
 q_e = (C₀ - C_e) * V / W

- Analyze the data using Langmuir and Freundlich isotherm models to determine adsorption capacity and intensity.
- 3. Thermodynamic Studies:
- Repeat the adsorption isotherm experiment (Protocol 2.3.2) at different temperatures (e.g., 60°C, 70°C, 80°C, 90°C).
- Calculate the thermodynamic parameters—Gibbs free energy (ΔG°), enthalpy (ΔH°), and entropy (ΔS°)—using the van't Hoff equation. This provides insight into the spontaneity and nature of the dyeing process.

Data Presentation

The following tables provide a structure for presenting quantitative data from dye-fiber interaction studies. Note: The values presented are for illustrative purposes only, as specific published data for **Vat Red 10** is limited.

Table 3.1: Example Kinetic Model Parameters

Model	Rate Constant	Correlation Coefficient (R²)
Pseudo-First-Order	k1 (min ⁻¹)	> 0.95

| Pseudo-Second-Order| k_2 (g mg⁻¹ min⁻¹) | > 0.98 |

Table 3.2: Example Isotherm Model Parameters (at 80°C)



Model	Parameters	Value
Langmuir	q _m (mg/g)	25.5
	Kı (L/mg)	0.15
	R²	0.99
Freundlich	Kբ (mg/g)(L/mg)¹/ո	4.8
	n	2.1

| | R² | 0.97 |

Table 3.3: Example Thermodynamic Parameters

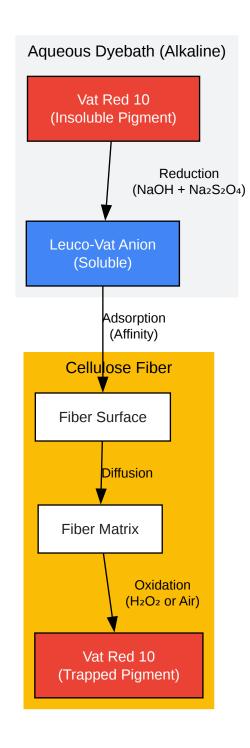
Parameter	Value	Interpretation
ΔG° (kJ/mol)	Negative	Spontaneous process
ΔH° (kJ/mol)	Positive	Endothermic process

| ΔS° (J/mol·K) | Positive | Increased randomness at the solid-liquid interface |

Visualization of Dyeing Mechanism

The interaction of **Vat Red 10** with cellulose is a multi-step process involving reduction, adsorption, and oxidation.





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Caption: Logical relationship of the vat dyeing mechanism on cellulose.

Fastness and Characterization Protocols Protocol 3: Colorfastness Testing



- Washing Fastness (ISO 105-C06): Assess color change and staining on multifiber fabric after laundering in a standard detergent solution.
- Rubbing Fastness (ISO 105-X12): Evaluate the transfer of color from the fabric surface to a standard white cloth under dry and wet conditions using a Crockmeter.
- Light Fastness (ISO 105-B02): Determine the resistance of the color to fading when exposed to a standardized artificial light source (Xenon arc lamp) that mimics natural sunlight.

Protocol 4: Spectroscopic and Microscopic Analysis

- UV-Vis Reflectance Spectroscopy: Measure the color strength (K/S value) and color coordinates (CIELAB Lab*) of the dyed fabric to objectively quantify the final shade.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Analyze the dyed fabric to identify potential chemical interactions between the dye and fiber, although physical entrapment is the primary mechanism for vat dyes.
- Scanning Electron Microscopy (SEM): Examine the surface morphology of the dyed fibers to assess the uniformity of the dye distribution.

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